

Oxiranylmethyl vertrate stability and storage conditions

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Compound of Interest

Compound Name: Oxiranylmethyl vertrate

Cat. No.: B15176614

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An In-depth Technical Guide to the Stability and Storage of **Oxiranylmethyl Vertrate**

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the stability and recommended storage conditions for **oxiranylmethyl vertrate** (also known as glycidyl vertrate or oxiran-2-ylmethyl 3,4-dimethoxybenzoate)[1]. The stability of this compound is critical for its handling, formulation, and efficacy in research and pharmaceutical applications. This document outlines the potential degradation pathways, including hydrolysis, thermal decomposition, and photolysis, based on the known chemistry of its constituent functional groups: an oxirane (epoxide) ring and a vertrate ester. Recommendations for storage and handling are provided to ensure the integrity of the compound. Detailed experimental protocols for conducting forced degradation studies and a stability-indicating analytical method are also described.

Chemical Structure and Properties

- IUPAC Name: oxiran-2-ylmethyl 3,4-dimethoxybenzoate[1]
- Synonyms: **Oxiranylmethyl vertrate**, Glycidyl vertrate[1]
- CAS Number: 97259-65-9[1]
- Molecular Formula: C₁₂H₁₄O₅[1]

- Molecular Weight: 238.24 g/mol [1]

Potential Degradation Pathways

The chemical structure of **oxiranylmethyl vertrate** contains two primary functional groups susceptible to degradation: the epoxide ring and the ester linkage.

Hydrolysis

The epoxide ring is susceptible to ring-opening reactions under both acidic and basic conditions, which would lead to the formation of a diol. The ester linkage is also prone to hydrolysis, which would yield veratric acid and glycidol.

- **Acid-Catalyzed Hydrolysis:** In acidic conditions, the epoxide ring can be protonated, followed by nucleophilic attack of water on the more substituted carbon atom to form a trans-1,2-diol. The ester linkage can also be hydrolyzed.
- **Base-Catalyzed Hydrolysis:** Under basic conditions, the hydroxide ion can act as a nucleophile, attacking the less substituted carbon of the epoxide ring in an S_N2 reaction to form a trans-1,2-diol. The ester linkage is also readily cleaved under basic conditions.

Thermal Degradation

Glycidyl esters, which are structurally similar to **oxiranylmethyl vertrate**, have been shown to be unstable at high temperatures.[2][3] The degradation of glycidyl esters follows pseudo-first-order kinetics and primarily involves the ring-opening of the epoxide, followed by hydrolysis of the ester bond to yield a fatty acid and glycerol.[4][5] Decomposition products can include aldehydes and hydrocarbons.[2][3]

Photodegradation

Compounds containing aromatic rings and ester functionalities, like vertrate esters, can be susceptible to photodegradation upon exposure to UV light. The specific photodegradation pathway for **oxiranylmethyl vertrate** is not documented, but it could involve cleavage of the ester bond or reactions involving the aromatic ring.

Quantitative Stability Data

While specific quantitative stability data for **oxiranylmethyl veratrate** is not readily available in the public domain, data from studies on analogous glycidyl esters can provide valuable insights.

Table 1: Thermal Degradation of Glycidyl Palmitate (GP) at Elevated Temperatures[2][3]

Temperature	Heating Time (h)	Remaining GP (%)
180°C	2	~70%
4	~40%	
8	~10%	
200°C	2	~40%
4	~15%	
8	Not Detected	

Table 2: Degradation Rate of Glycidyl Fatty Acid Esters (G-FE) in Palm Oil at Different Storage Temperatures[6]

Storage Temperature	Degradation Rate (mg/kg per month)
5°C	0.4
10°C	0.3
15°C	0.2
-20°C	0.1
20°C	0.0

Recommended Storage and Handling

Based on the potential degradation pathways, the following storage and handling conditions are recommended for **oxiranylmethyl veratrate**:

- **Temperature:** To minimize thermal degradation, it is recommended to store **oxiranylmethyl veratrate** in a cool environment. For long-term storage, refrigeration (2-8°C) or freezing (-20°C) is advisable. The data on glycidyl fatty acid esters suggests that degradation can still occur at refrigerated temperatures, so colder storage is preferable.^[6]
- **Humidity:** Exposure to humidity should be minimized to prevent hydrolysis of the epoxide and ester groups. The compound should be stored in a tightly sealed container in a dry environment or desiccator. High humidity can also affect the physical properties of epoxy compounds.^{[7][8][9][10]}
- **Light:** To prevent potential photodegradation, **oxiranylmethyl veratrate** should be protected from light by storing it in an amber vial or in a dark place.
- **Inert Atmosphere:** For highly sensitive applications or long-term storage, storing under an inert atmosphere (e.g., argon or nitrogen) can help prevent oxidative degradation.

Experimental Protocols

Forced Degradation Study Protocol

Forced degradation studies are essential to identify potential degradation products and to develop stability-indicating analytical methods.^{[11][12][13][14]}

Objective: To investigate the degradation of **oxiranylmethyl veratrate** under various stress conditions.

Materials:

- **Oxiranylmethyl veratrate**
- Hydrochloric acid (HCl), 0.1 N and 1 N
- Sodium hydroxide (NaOH), 0.1 N and 1 N
- Hydrogen peroxide (H₂O₂), 3%
- Methanol, HPLC grade

- Water, HPLC grade
- pH meter
- HPLC system with UV detector
- Photostability chamber
- Oven

Methodology:

- Preparation of Stock Solution: Prepare a stock solution of **oxiranylmethyl vertrate** in methanol at a concentration of 1 mg/mL.[\[13\]](#)
- Acid Hydrolysis:
 - To 1 mL of the stock solution, add 1 mL of 0.1 N HCl.
 - Keep the mixture at 60°C for 30 minutes.[\[14\]](#)
 - Neutralize the solution with an equivalent amount of 0.1 N NaOH.
 - Dilute to a final concentration of 0.1 mg/mL with mobile phase for HPLC analysis.
 - Repeat the experiment with 1 N HCl if no significant degradation is observed.
- Base Hydrolysis:
 - To 1 mL of the stock solution, add 1 mL of 0.1 N NaOH.
 - Keep the mixture at 60°C for 30 minutes.[\[14\]](#)
 - Neutralize the solution with an equivalent amount of 0.1 N HCl.
 - Dilute to a final concentration of 0.1 mg/mL with mobile phase for HPLC analysis.
 - Repeat the experiment with 1 N NaOH if no significant degradation is observed.

- Oxidative Degradation:
 - To 1 mL of the stock solution, add 1 mL of 3% H₂O₂.
 - Keep the mixture at room temperature for 24 hours.
 - Dilute to a final concentration of 0.1 mg/mL with mobile phase for HPLC analysis.
- Thermal Degradation:
 - Place a solid sample of **oxiranylmethyl vertrate** in an oven at 80°C for 24 hours.
 - Dissolve the stressed sample in methanol to a concentration of 1 mg/mL and then dilute to 0.1 mg/mL with the mobile phase for HPLC analysis.
- Photodegradation:
 - Expose a solid sample and a 1 mg/mL solution of **oxiranylmethyl vertrate** to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt-hours/square meter in a photostability chamber.
 - Analyze the samples by HPLC.

Stability-Indicating HPLC Method

A stability-indicating method is a validated analytical procedure that can accurately and precisely measure the active ingredient without interference from degradation products, impurities, or excipients.

Chromatographic Conditions (Example):

- Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm)
- Mobile Phase: A gradient of acetonitrile and water.
- Flow Rate: 1.0 mL/min
- Detection Wavelength: UV at 254 nm

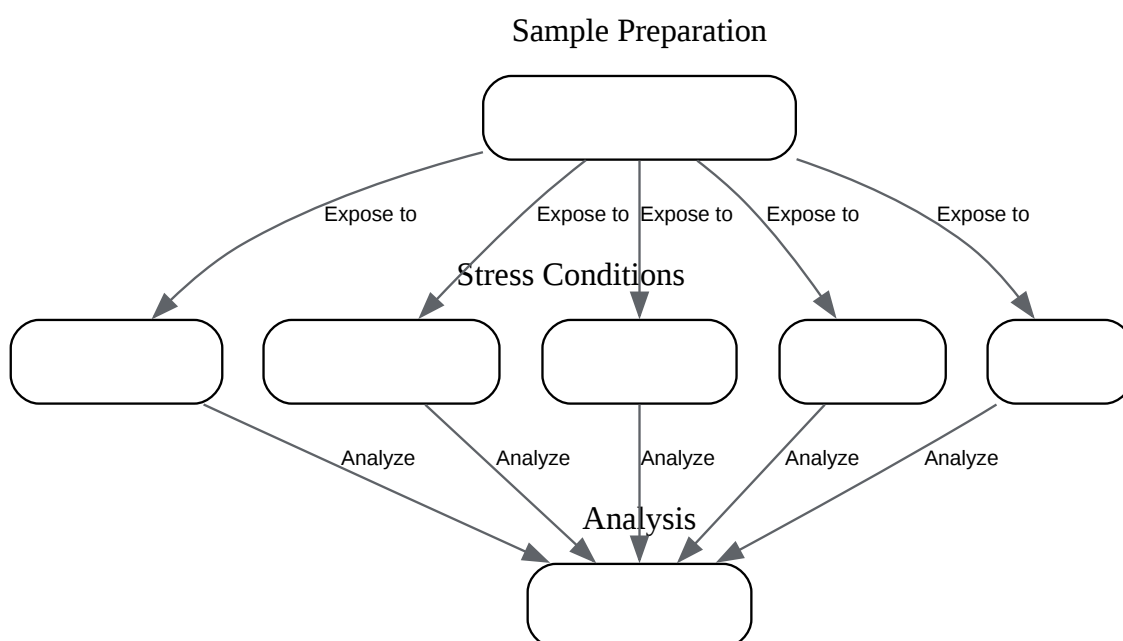
- Injection Volume: 10 μ L
- Column Temperature: 30°C

Method Validation: The method should be validated according to ICH guidelines for specificity, linearity, range, accuracy, precision, and robustness. The specificity is demonstrated by the separation of the main peak from any degradation products formed during the forced degradation study.

Signaling Pathways and Biological Context

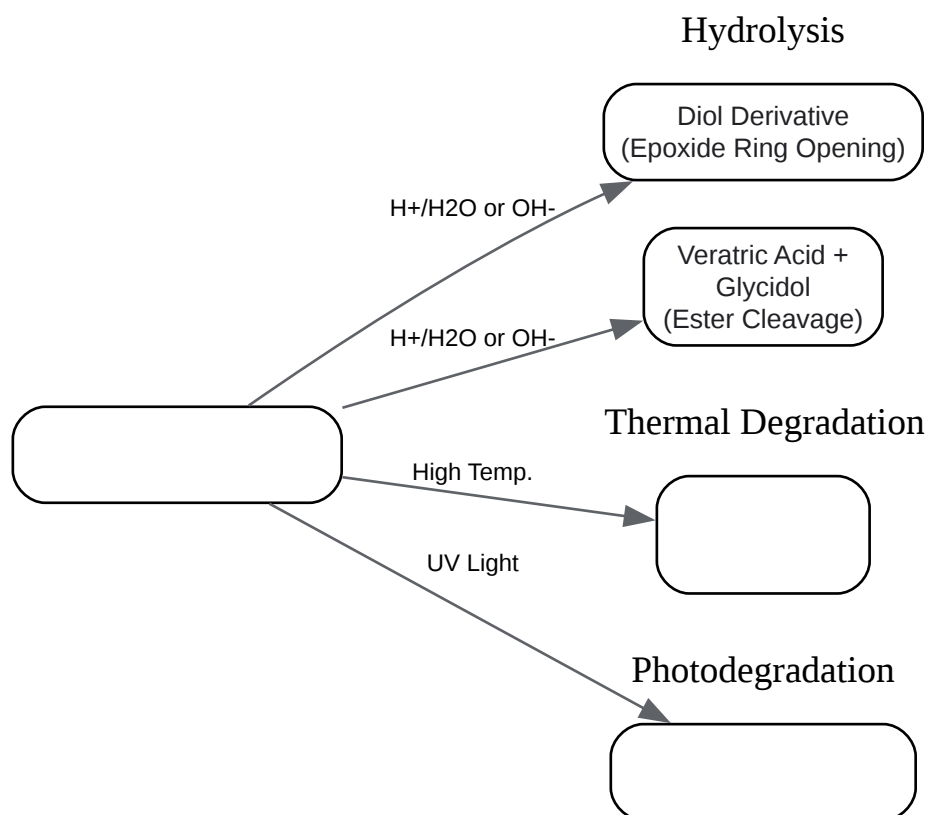
While specific signaling pathways for **oxiranylmethyl vertrate** are not well-documented, the veratric acid moiety is known to possess biological activity. Veratric acid has been shown to have anti-inflammatory effects by inhibiting the PI3K/Akt/NF- κ B signaling pathway.^[15] It has also demonstrated protective effects against liver ischemia/reperfusion injury by activating the Nrf2 signaling pathway, which is involved in the antioxidant response.^[16] It is plausible that **oxiranylmethyl vertrate** or its metabolites could interact with these or related pathways.

Visualizations

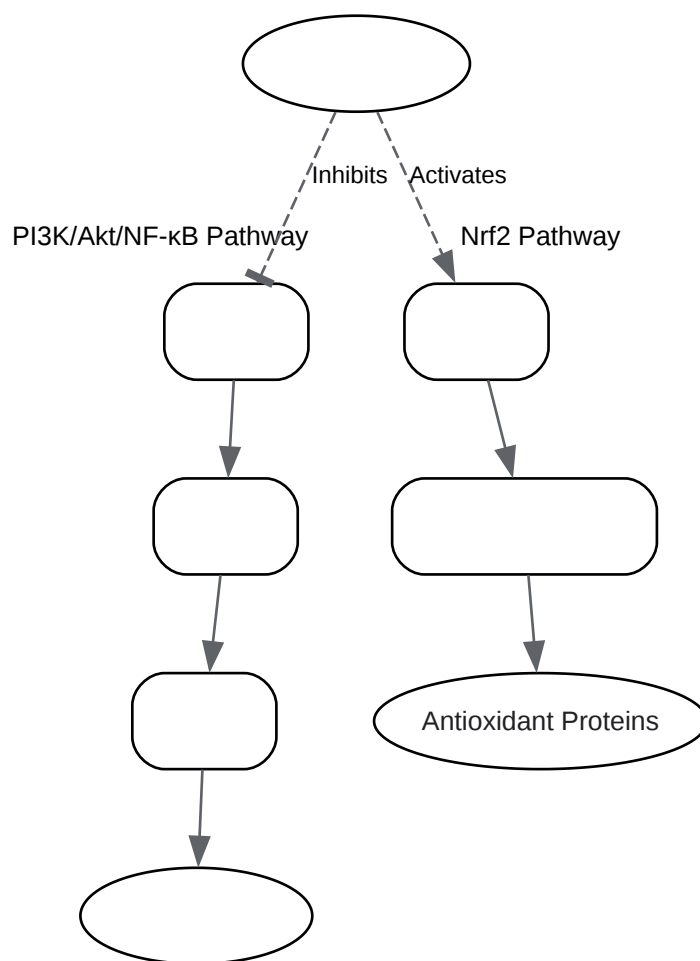


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Caption: Experimental workflow for the forced degradation study of **oxiranylmethyl vertrate**.

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Caption: Potential degradation pathways for **oxiranylmethyl vertrate** under different stress conditions.



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Caption: Known signaling pathways influenced by the veratric acid moiety.

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